

Part 1: Deconstructing the Adamantane Scaffold: A Foundation for Target Identification

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Compound of Interest

Compound Name: *3-Ethyladamantane-1-carboxylic acid*

CAS No.: 37845-05-9

Cat. No.: B1270806

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The adamantane moiety, a rigid, lipophilic, tricyclic alkane, is a privileged scaffold in medicinal chemistry. Its unique properties, including metabolic stability and the ability to anchor a molecule within a binding pocket, have led to the development of several successful drugs. The therapeutic targets of these drugs provide the most logical starting point for investigating **3-Ethyladamantane-1-carboxylic acid**.

Key Adamantane-Based Drugs and Their Mechanisms:

Drug Name	Chemical Moiety	Primary Therapeutic Target(s)	Therapeutic Area
Amantadine	Adamantan-1-amine	Viral M2 proton channel	Antiviral (Influenza A)
NMDA receptor antagonist (weak)	Parkinson's Disease		
Memantine	1-amino-3,5-dimethyladamantane	Uncompetitive, low-affinity NMDA receptor antagonist	Alzheimer's Disease
Rimantadine	alpha-methyl-1-adamantanemethylamine	Viral M2 proton channel	Antiviral (Influenza A)
Vildagliptin	(S)-1-[N-(3-hydroxy-1-adamantyl)glycyl]pyrrolidine-2-carbonitrile	Dipeptidyl peptidase-4 (DPP-4) inhibitor	Type 2 Diabetes

The common thread among the neurologically active adamantane derivatives (Amantadine and Memantine) is the modulation of the N-methyl-D-aspartate (NMDA) receptor, a key player in glutamatergic neurotransmission. The antiviral activity of Amantadine and Rimantadine is conferred by their ability to block the M2 proton channel of the influenza A virus. Vildagliptin demonstrates the versatility of the adamantane scaffold in targeting enzymes like DPP-4.

Given the structure of **3-Ethyladamantane-1-carboxylic acid**, which features a carboxylic acid group at the 1-position and an ethyl group at the 3-position, its physicochemical properties will differ significantly from the amine-containing adamantanes. The carboxylic acid moiety introduces a negative charge at physiological pH, which may direct the molecule towards different biological targets than its amine-containing counterparts.

Part 2: Postulated Therapeutic Targets for 3-Ethyladamantane-1-carboxylic acid

Based on the structural features of **3-Ethyladamantane-1-carboxylic acid**, we can propose several classes of potential therapeutic targets. The following sections outline these hypothetical targets and provide a rationale based on established pharmacology.

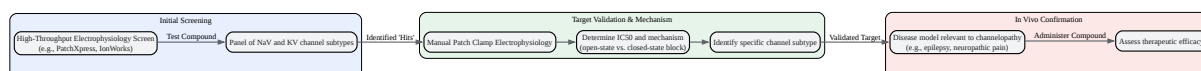
Ion Channels: A Primary Hypothesis

The rigid adamantane cage is an effective blocker of ion channel pores. While the amine group of amantadine and memantine is crucial for their interaction with the NMDA receptor and M2 proton channel, the carboxylic acid of our lead compound could interact with different types of channels.

Hypothesized Target: Voltage-gated sodium channels (NaV) or certain subtypes of potassium channels (KV).

Rationale: The lipophilic adamantane cage could partition into the cell membrane, while the carboxylate group could interact with positively charged residues within the channel pore or at the channel-lipid interface. This dual interaction could lead to channel blockade or modulation.

Experimental Workflow for Target Validation:



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Caption: Workflow for identifying and validating ion channel targets.

Detailed Protocol: Manual Patch Clamp Electrophysiology

- **Cell Culture:** Culture a cell line (e.g., HEK293) stably expressing the specific ion channel subtype of interest.

- Cell Plating: Plate the cells onto glass coverslips 24-48 hours prior to the experiment.
- Electrode Preparation: Pull borosilicate glass capillaries to create micropipettes with a resistance of 2-5 MΩ when filled with the internal solution.
- Solutions: Prepare appropriate external and internal solutions to isolate the desired ionic currents.
- Patching: Using a micromanipulator, form a gigaseal between the micropipette and the cell membrane.
- Whole-Cell Configuration: Apply gentle suction to rupture the cell membrane and achieve the whole-cell patch-clamp configuration.
- Data Acquisition: Apply a voltage protocol to elicit ionic currents and record the baseline activity.
- Compound Application: Perfuse the external solution containing various concentrations of **3-Ethyladamantane-1-carboxylic acid** onto the cell.
- Data Analysis: Measure the peak current at each concentration and fit the data to a dose-response curve to determine the IC₅₀.

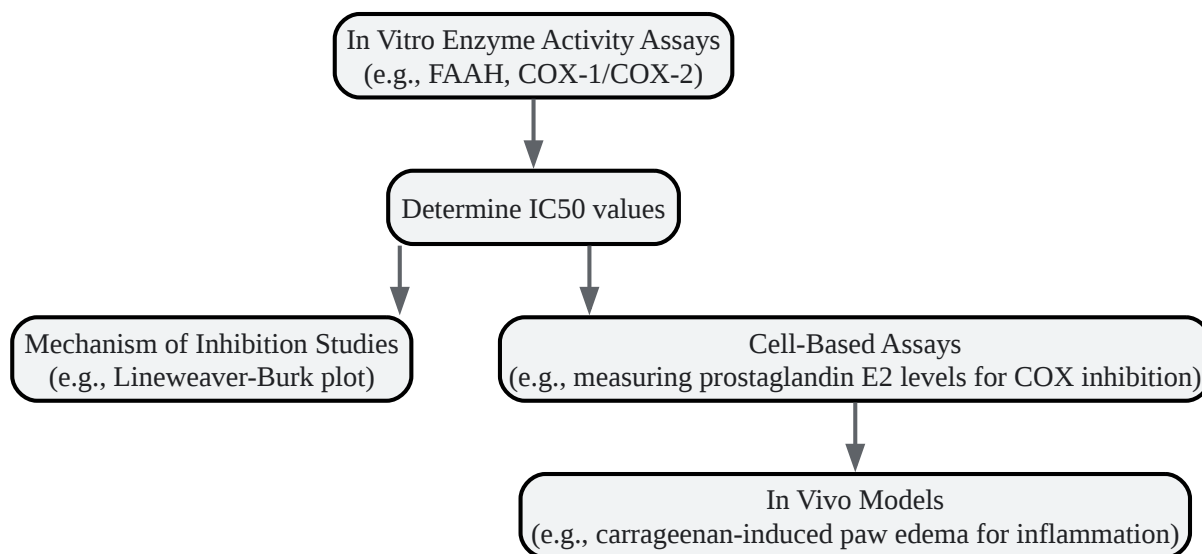
Enzyme Inhibition: Exploring Metabolic and Inflammatory Pathways

The carboxylic acid group is a common feature in drugs that target the active sites of enzymes, often mimicking a substrate or interacting with key catalytic residues.

Hypothesized Target: Fatty acid amide hydrolase (FAAH) or cyclooxygenase (COX) enzymes.

Rationale: The lipophilic adamantane could bind within the hydrophobic active site of these enzymes, while the carboxylate group could coordinate with active site metals or form hydrogen bonds with key amino acid residues, leading to competitive or non-competitive inhibition.

Experimental Workflow for Enzyme Inhibition:



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Caption: Workflow for validating enzyme inhibition targets.

Detailed Protocol: In Vitro COX-1/COX-2 Inhibition Assay

- Reagents: Obtain purified ovine COX-1 and human recombinant COX-2, arachidonic acid (substrate), and a detection kit for prostaglandin E2 (PGE2).
- Assay Buffer: Prepare an appropriate assay buffer (e.g., 100 mM Tris-HCl, pH 8.0).
- Compound Preparation: Prepare a stock solution of **3-Ethyladamantane-1-carboxylic acid** in a suitable solvent (e.g., DMSO) and create a serial dilution.
- Assay Plate Setup: In a 96-well plate, add the assay buffer, the enzyme (COX-1 or COX-2), and the test compound at various concentrations.
- Incubation: Incubate the plate at 37°C for a specified time (e.g., 15 minutes).
- Initiate Reaction: Add arachidonic acid to each well to start the enzymatic reaction.

- **Stop Reaction:** After a defined reaction time (e.g., 10 minutes), add a stop solution (e.g., 1 M HCl).
- **PGE2 Quantification:** Quantify the amount of PGE2 produced using a competitive ELISA kit according to the manufacturer's instructions.
- **Data Analysis:** Calculate the percent inhibition for each concentration of the test compound and determine the IC50 value by fitting the data to a dose-response curve.

Part 3: Future Directions and Considerations

The exploration of **3-Ethyladamantane-1-carboxylic acid** as a potential therapeutic agent is in its infancy. The hypothetical targets presented in this guide provide a rational starting point for a comprehensive research program.

Key Next Steps:

- **Chemical Synthesis and Characterization:** The first step is to synthesize and purify **3-Ethyladamantane-1-carboxylic acid** and confirm its structure and purity using techniques such as NMR and mass spectrometry.
- **Broad Phenotypic Screening:** In parallel with target-based approaches, a broad phenotypic screen in various cell-based models of disease (e.g., cancer cell lines, primary neurons, inflammatory cells) could uncover unexpected activities and novel therapeutic avenues.
- **ADME/Tox Profiling:** Early assessment of the compound's absorption, distribution, metabolism, excretion, and toxicity (ADME/Tox) properties is crucial for its development as a drug candidate.

The adamantane scaffold remains a fertile ground for the discovery of new medicines. While **3-Ethyladamantane-1-carboxylic acid** is currently an unknown entity in the pharmacological landscape, a systematic investigation based on the principles outlined in this guide could unveil its therapeutic potential.

References

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